

An In-depth Technical Guide to the Synthesis of 2,5-Diiodobenzoic Acid

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Compound of Interest

Compound Name: 2,5-Diiodobenzoic acid

Cat. No.: B077767

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthetic pathway for **2,5-diiodobenzoic acid**, a key intermediate in various pharmaceutical and chemical applications. This document details the necessary experimental protocols, quantitative data, and logical workflows to facilitate its synthesis in a laboratory setting.

Introduction

2,5-Diiodobenzoic acid is a halogenated aromatic carboxylic acid. Its structure, featuring two iodine atoms on the benzene ring, makes it a valuable building block in organic synthesis, particularly in the development of novel pharmaceuticals and functional materials. The strategic placement of the iodine atoms allows for further functionalization through various cross-coupling reactions. This guide focuses on a robust and well-established multi-step synthesis starting from anthranilic acid.

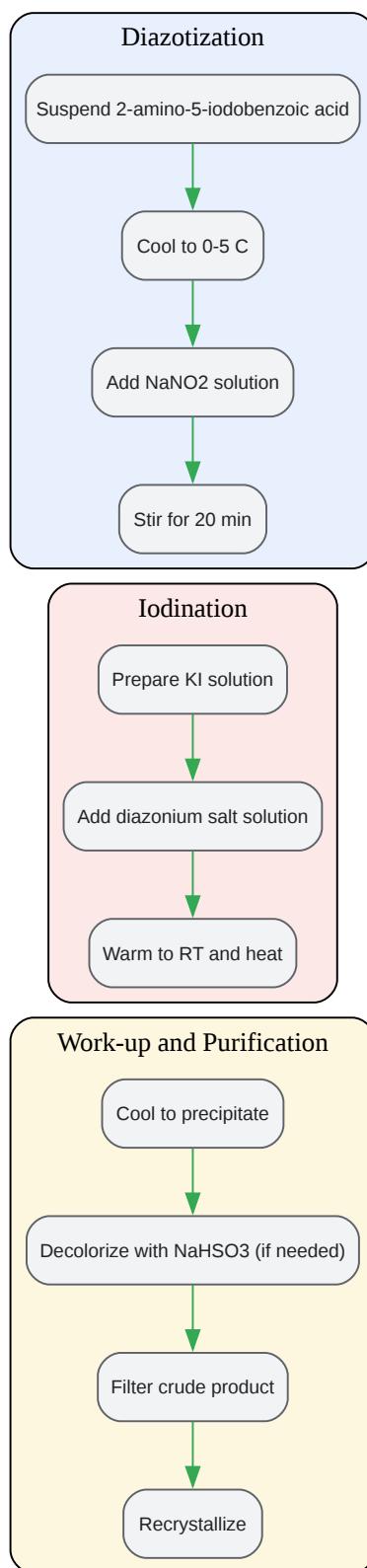
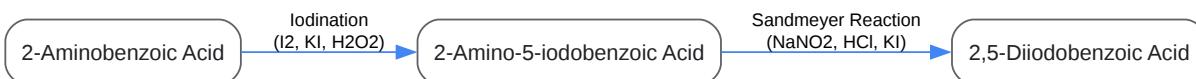
Core Synthesis Pathway

The most practical and widely applicable synthesis of **2,5-diiodobenzoic acid** proceeds through a two-step sequence starting from 2-aminobenzoic acid (anthranilic acid). The key steps are:

- Iodination of Anthranilic Acid: Introduction of an iodine atom at the 5-position of anthranilic acid to form 2-amino-5-iodobenzoic acid.

- Sandmeyer Reaction: Conversion of the amino group of 2-amino-5-iodobenzoic acid into a second iodine atom to yield the final product, **2,5-diodobenzoic acid**.

This pathway is advantageous due to the ready availability of the starting material and the generally high yields of the individual steps.



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